

C.I. Acid yellow 42 molecular weight and formula

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Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B12374769

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In-Depth Technical Guide to C.I. Acid Yellow 42

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Yellow 42, also known by its Colour Index number 22910, is a disodium salt of a double azo dye. It is a bright, lemon-yellow powder with applications in various scientific and industrial fields.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and key experimental applications, with a focus on its use in research settings.

Chemical and Physical Properties

C.I. Acid Yellow 42 is characterized by the following molecular formula and weight, with a minor variation reported in some sources.

Table 1: Core Chemical and Physical Data for **C.I. Acid Yellow 42**

Property	Value	Reference
Molecular Formula	C ₃₂ H ₂₄ N ₈ Na ₂ O ₈ S ₂	[1]
Variant: C ₃₂ H ₂₇ N ₈ NaO ₈ S ₂	[2][3]	
Molecular Weight	758.69 g/mol	[1]
Variant: 738.73 g/mol	[2][3]	
CAS Number	6375-55-9	[1]
Appearance	Bright yellow powder	[1][2]
Water Solubility	17.27 g/L at 20°C	[2][3]
Density	1.617 g/cm ³ at 20°C	[2][3]
LogP	-1.122 at 20°C	[2][3]

Solubility and Behavior in Solution:

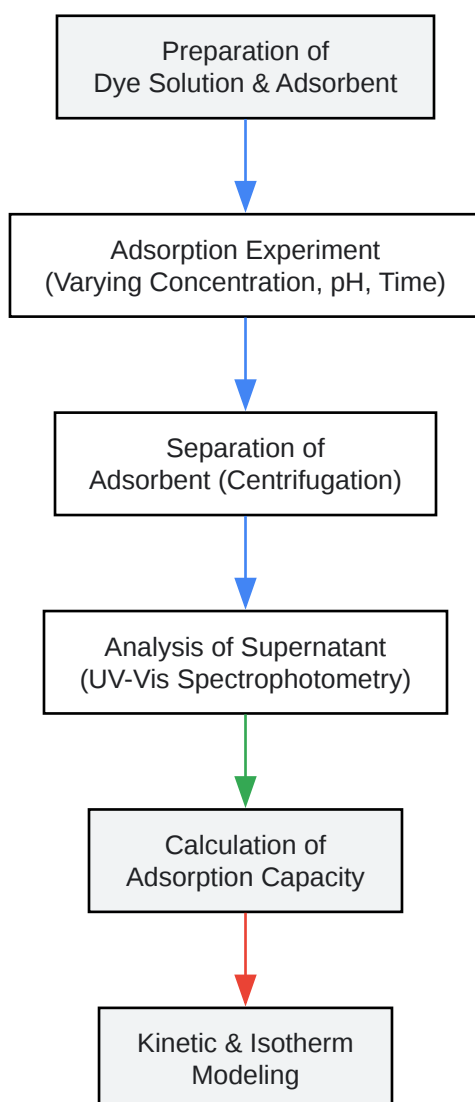
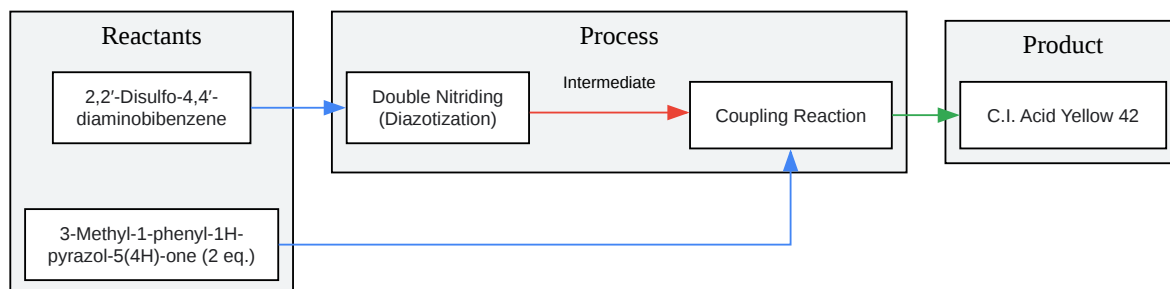
C.I. Acid Yellow 42 is soluble in water, forming a lemon-yellow solution.[1][2] It is also soluble in ethanol, presenting a similar lemon-yellow color, and is slightly soluble in acetone.[1][2] The color of its aqueous solution remains unchanged upon the addition of concentrated hydrochloric acid or concentrated sodium hydroxide.[2] In concentrated sulfuric acid, it appears as a lemon-yellow solution, and the color persists upon dilution.[1][2] The presence of certain metal ions can affect its color in solution; copper ions cause a slight reddish-darkening, while iron ions lead to a dark green hue. Chromium ions do not induce a color change.[1][4]

Synthesis

The synthesis of **C.I. Acid Yellow 42** is a two-step process involving diazotization and coupling.

Manufacturing Process:

The synthesis of **C.I. Acid Yellow 42** involves the double nitriding of 2,2'-Disulfo-4,4'-diaminobiphenyl, which is then coupled with two molecules of 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.[1][4]



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